

A Comparative Study: 4-Fluorophenethylamine Hydrochloride vs. Phenethylamine

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Compound of Interest

Compound Name: 4-Fluorophenethylamine
hydrochloride

CAS No.: 459-19-8

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An In-Depth Guide for Researchers and Drug Development Professionals

In the landscape of neuropharmacology, the phenethylamine scaffold represents a foundational structure for a vast array of psychoactive compounds. From endogenous neurotransmitters to synthetic stimulants, the subtle modification of this core molecule can dramatically alter its biological activity. This guide provides a detailed comparative analysis of two such analogs: the endogenous trace amine, Phenethylamine (PEA), and its para-fluorinated counterpart, **4-Fluorophenethylamine hydrochloride** (4-FEA-HCl).

This document moves beyond a surface-level comparison, delving into the nuanced differences in their chemical properties, pharmacological profiles, and the subsequent implications for their in-vivo effects. We will explore the structure-activity relationships that govern their interactions with key neurological targets and provide detailed experimental protocols for their analysis and characterization. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering a comprehensive understanding of these two significant neuromodulators.

Structural and Physicochemical Properties: The Impact of Fluorination

Phenethylamine is a primary amine with a phenyl group attached to an ethylamine backbone. [1] 4-Fluorophenethylamine is a structural analog of PEA, distinguished by the substitution of a hydrogen atom with a fluorine atom at the para (4th) position of the phenyl ring.[2] This seemingly minor modification imparts significant changes to the molecule's physicochemical properties, which in turn influence its pharmacokinetic and pharmacodynamic profile.

The introduction of a fluorine atom, the most electronegative element, creates a strong dipole moment and alters the electron distribution within the aromatic ring. This can enhance the molecule's metabolic stability by blocking the site of potential para-hydroxylation, a common metabolic pathway for phenethylamines. Furthermore, the lipophilicity of the molecule is increased, which can affect its ability to cross the blood-brain barrier.

Property	4-Fluorophenethylamine hydrochloride (4-FEA-HCl)	Phenethylamine (PEA)
Chemical Formula	C ₈ H ₁₁ ClFN	C ₈ H ₁₁ N
Molecular Weight	175.63 g/mol [2]	121.18 g/mol [3]
CAS Number	459-19-8[2]	64-04-0[3]
Appearance	Solid[2]	Liquid with a fishy odor[3]
Melting Point	200-206 °C[2]	Not applicable (liquid at room temperature)
pKa	Not explicitly found, but expected to be similar to PEA	9.83[1]

Pharmacodynamics: A Tale of Two Affinities

The biological effects of both 4-FEA-HCl and PEA are primarily mediated by their interactions with monoamine systems in the central nervous system. However, the subtle structural difference between them leads to distinct pharmacological profiles.

Phenethylamine (PEA): The Endogenous Neuromodulator

Phenethylamine is an endogenous trace amine that acts as a central nervous system stimulant.^[1] Its primary mechanisms of action are well-characterized and include:

- **Trace Amine-Associated Receptor 1 (TAAR1) Agonism:** PEA is a potent agonist of TAAR1, an intracellular G-protein coupled receptor.^[1] Activation of TAAR1 modulates the activity of monoamine transporters.^[4]
- **Monoamine Transporter Interaction:** PEA serves as a substrate for the dopamine transporter (DAT), norepinephrine transporter (NET), and to a lesser extent, the serotonin transporter (SERT).^{[4][5]} This leads to the reverse transport (efflux) of dopamine and norepinephrine from the presynaptic neuron into the synapse.^[1]
- **Vesicular Monoamine Transporter 2 (VMAT2) Inhibition:** PEA can inhibit VMAT2, which is responsible for packaging cytoplasmic dopamine into synaptic vesicles.^[1] This increases the cytosolic concentration of dopamine, making more of it available for release via reverse transport by DAT.^[5]

The culmination of these actions is an increase in the synaptic concentrations of dopamine and norepinephrine, leading to its stimulant effects. However, the in-vivo effects of orally administered PEA are limited by its rapid metabolism by monoamine oxidase B (MAO-B).^[1]

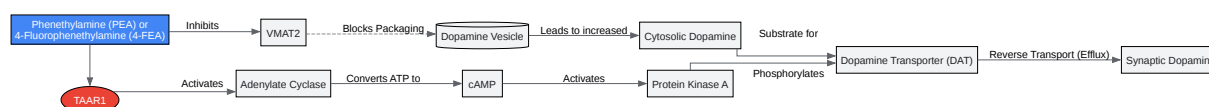
4-Fluorophenethylamine (4-FEA-HCl): A Shift in Potency and Selectivity

Direct comparative receptor binding data for 4-FEA-HCl is not readily available in the scientific literature. However, based on structure-activity relationship (SAR) studies of substituted phenethylamines, we can infer its likely pharmacological profile.

- **Serotonin 5-HT₂ Receptor Affinity:** Studies on substituted phenethylamines have shown that the presence of a halogen, such as fluorine, at the para position of the phenyl ring can enhance the binding affinity for the 5-HT_{2A} receptor.^{[6][7]} This suggests that 4-FEA may have a higher affinity for this receptor compared to PEA. One source explicitly states that 4-Fluorophenethylamine is a direct 5-HT agonist.^[8]

- **Dopamine and Norepinephrine Transporter Interaction:** The effect of para-fluorination on the affinity for DAT and NET is less clear without direct experimental data. However, a study on fluorinated methamphetamine analogs showed that 4-fluoromethamphetamine (4-FMA) was a weaker stimulant than its 2- and 3-fluoro isomers, suggesting that the para-fluoro substitution might reduce its potency at dopamine and norepinephrine transporters compared to the parent compound.[9]
- **TAAR1 Affinity:** The affinity of 4-FEA for TAAR1 has not been explicitly reported.

The following diagram illustrates the established signaling pathway for Phenethylamine, which is likely shared, at least in part, by 4-Fluorophenethylamine.



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Caption: Signaling pathway of Phenethylamine (PEA) and likely 4-Fluorophenethylamine (4-FEA).

In-Vivo Effects: A Comparative Overview

The differing pharmacological profiles of PEA and 4-FEA-HCl are expected to translate into distinct in-vivo behavioral effects.

Phenethylamine: A Transient Stimulant

Systemic administration of PEA in rodents produces a dose-dependent increase in locomotor activity, stereotyped behaviors (such as sniffing and head-weaving), and can induce a state of hyperexcitability.[10][11] These effects are primarily attributed to its dopamine-releasing

properties. However, as previously mentioned, the duration of action is short due to rapid metabolism.

4-Fluorophenethylamine: A Potentially Modulated Profile

While specific studies on the locomotor effects of 4-FEA are scarce, research on related compounds provides some insight. A study on para-halogenated PEA analogs in mice showed that p-F-PEA increased locomotor activity and produced hyperexcitability.^[12] Another study on fluorinated methamphetamine analogs found that 4-FMA was a weaker stimulant compared to other isomers, suggesting that the para-fluoro substitution may attenuate the stimulant effects relative to the parent compound.^[9] The potential for increased 5-HT_{2A} receptor agonism with 4-FEA could also introduce qualitative differences in its behavioral profile compared to PEA, potentially leading to effects not typically associated with a pure stimulant.

Analytical Methodologies: Quantification and Characterization

Accurate quantification and characterization of these compounds are essential for research and development. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the two most common analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation, identification, and quantification of phenethylamines.

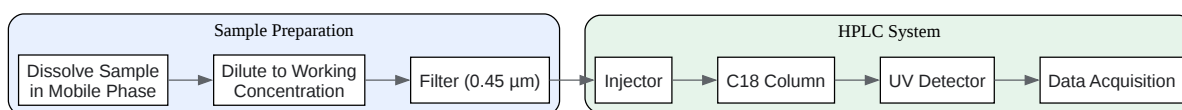
Experimental Protocol: HPLC for Phenethylamine Quantification

This protocol describes a reversed-phase HPLC method with UV detection suitable for the quantification of PEA in bulk drug substances.^{[13][14]}

- Chromatographic System: A standard HPLC system with a UV-Visible detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Mobile Phase: A mixture of aqueous buffer and an organic solvent. For example, 30% acetonitrile and 70% of a 0.22 M orthophosphate buffer at pH 2.9 containing 0.11 M diethylamine.[13]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10-20 μ L.
- Sample Preparation:
 - Prepare a stock solution of Phenethylamine hydrochloride (e.g., 1 mg/mL) in the mobile phase.
 - Create a series of calibration standards by diluting the stock solution.
 - Prepare the sample solution at a concentration within the calibration range.
 - Filter all solutions through a 0.45 μ m syringe filter before injection.

The following diagram outlines the general workflow for HPLC analysis.



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Caption: General workflow for HPLC analysis of phenethylamines.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high selectivity and sensitivity, making it ideal for the definitive identification and quantification of phenethylamines, particularly in complex matrices.

Experimental Protocol: GC-MS for Phenethylamine Quantification

This protocol outlines a general procedure for the GC-MS analysis of PEA, which often requires derivatization to improve volatility.^[13]

- **GC-MS System:** A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- **Column:** A capillary column suitable for amine analysis (e.g., 5% phenyl-methylpolysiloxane).
- **Carrier Gas:** Helium at a constant flow rate.
- **Oven Temperature Program:** A temperature gradient is typically used, for example, starting at 100°C and ramping up to 280°C.
- **Injector and Detector Temperatures:** Maintained at elevated temperatures (e.g., 250°C and 280°C, respectively).
- **Mass Spectrometer Mode:** Can be operated in full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity in quantification.
- **Sample Preparation and Derivatization:**
 - Extract the free base of the phenethylamine from the sample.
 - Derivatize the extracted amine with a suitable agent (e.g., trifluoroacetic anhydride) to increase its volatility.
 - Reconstitute the derivatized sample in a suitable solvent for injection.

Conclusion: Implications for Research and Development

The comparison between **4-Fluorophenethylamine hydrochloride** and Phenethylamine highlights the profound impact of subtle structural modifications on the pharmacological profile of a molecule. While PEA serves as a well-understood endogenous neuromodulator with established mechanisms of action, 4-FEA-HCl represents a more enigmatic compound. The

introduction of a fluorine atom at the para position is likely to increase its metabolic stability and may enhance its affinity for the 5-HT_{2A} receptor, while potentially attenuating its stimulant properties at the dopamine and norepinephrine transporters.

For researchers and drug development professionals, these differences present both challenges and opportunities. The potentially altered pharmacological profile of 4-FEA-HCl could be exploited to develop novel therapeutic agents with improved selectivity and pharmacokinetic properties. However, a thorough characterization of its receptor binding affinities, in-vitro monoamine releasing capabilities, and in-vivo behavioral effects is crucial to fully understand its potential. The experimental protocols provided in this guide offer a starting point for such investigations. Further research into 4-FEA-HCl and other halogenated phenethylamines will undoubtedly continue to expand our understanding of the intricate relationship between chemical structure and neurological function.

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